

Application Note & Protocol: A Practical Laboratory Synthesis of Cyclohexylguanidine

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Compound of Interest

Compound Name: Cyclohexylguanidine

CAS No.: 14948-83-5

Cat. No.: B089088

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Abstract

This document provides a comprehensive, field-tested protocol for the laboratory-scale synthesis of **cyclohexylguanidine**. The guanidinium moiety is a cornerstone in medicinal chemistry and a critical functional group in numerous biologically active molecules. This guide moves beyond a simple recitation of steps to offer a self-validating experimental protocol grounded in chemical principles. We detail a robust and accessible method starting from cyclohexylamine and S-methylisothiurea sulfate, explaining the causality behind each experimental choice to ensure both success and safety.

Introduction and Strategic Overview

Cyclohexylguanidine serves as a valuable building block in the synthesis of more complex molecules, particularly in the development of therapeutic agents. The high basicity ($\text{pK}_a \approx 13.5$) and ability to form multiple hydrogen bonds make the guanidine group a key pharmacophore for interacting with biological targets like enzymes and receptors.

Several synthetic routes to substituted guanidines exist, broadly classified as nucleophilic addition or substitution reactions. Common methods include:

- Addition of amines to cyanamides: A direct but often harsh method that can require toxic reagents like cyanogen bromide.
- Reaction of amines with carbodiimides: A high-yield method, though the carbodiimide starting materials can be expensive or require separate synthesis.
- Guanylation with S-alkylisothiourreas: This is the method detailed herein. It represents an excellent balance of accessibility, safety, and efficiency for a laboratory setting. The S-methylisothiourrea salt is a stable, easily handled guanylating agent that reacts cleanly with primary amines like cyclohexylamine to produce the desired product and a volatile, easily removed byproduct (methanethiol).

This protocol focuses on the S-methylisothiourrea route due to its operational simplicity and reliable yields.

Reaction Principle and Mechanism

The core of this synthesis is the nucleophilic substitution reaction between cyclohexylamine and S-methylisothiourrea. The mechanism proceeds as follows:

- Nucleophilic Attack: The lone pair of electrons on the nitrogen atom of cyclohexylamine (a potent nucleophile) attacks the electrophilic carbon atom of the S-methylisothiourrea salt.
- Proton Transfer: A series of proton transfers occurs, neutralizing the charge on the incoming nitrogen and preparing the methylthio group to act as a leaving group.
- Elimination: The C-S bond cleaves, eliminating the volatile and odorous methanethiol (CH_3SH). The resulting product is the stable cyclohexylguanidinium salt, which is neutralized during the work-up to yield the free base.

This choice of guanylating agent is strategic; the sulfur-based leaving group is readily eliminated, driving the reaction to completion.

Detailed Experimental Protocol

This protocol details the synthesis of **cyclohexylguanidine** from cyclohexylamine and S-methylisothiourrea sulfate.

Reagents and Materials

Reagent/Material	Formula	MW (g/mol)	Amount	Moles	Notes
Cyclohexylamine	C ₆ H ₁₃ N	99.17	10.0 g (11.1 mL)	0.101	Corrosive, handle with care.
S-Methylisothiourea sulfate	(C ₂ H ₆ N ₂ S) ₂ ·H ₂ SO ₄	278.35	14.0 g	0.050	Irritant.
Methanol (Anhydrous)	CH ₃ OH	32.04	200 mL	-	Solvent.
Sodium Hydroxide (5M aq.)	NaOH	40.00	~50 mL	-	For basification during work-up.
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	3 x 100 mL	-	Extraction solvent.
Brine (Saturated NaCl)	NaCl (aq)	-	100 mL	-	For washing.
Anhydrous MgSO ₄ or Na ₂ SO ₄	-	-	As needed	-	Drying agent.
Diethyl Ether / Hexanes	-	-	As needed	-	For recrystallization/precipitation.

Step-by-Step Synthesis Procedure

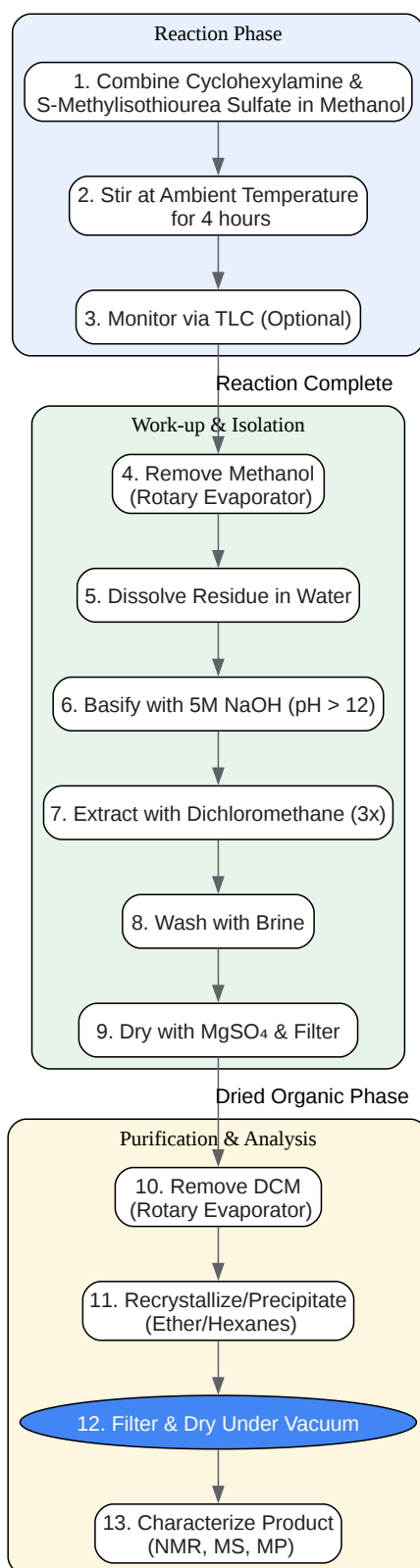
CAUTION: This reaction produces methanethiol, a toxic gas with a strong, unpleasant odor. This entire procedure must be performed in a well-ventilated chemical fume hood.

- Reaction Setup:
 - To a 500 mL round-bottom flask equipped with a magnetic stir bar, add S-methylisothiurea sulfate (14.0 g, 0.050 mol).
 - Add 200 mL of anhydrous methanol to the flask. Stir the suspension at room temperature.
 - In a single portion, add cyclohexylamine (10.0 g, 0.101 mol) to the stirring suspension.
 - Fit the flask with a reflux condenser.
- Reaction Execution:
 - Stir the reaction mixture at ambient temperature for 4 hours. The initial suspension should gradually become a clearer solution as the reactants are consumed.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) if desired (stain with ninhydrin or potassium permanganate).
- Work-up and Isolation:
 - Once the reaction is complete, remove the solvent (methanol) using a rotary evaporator.
 - To the resulting residue, add ~100 mL of deionized water and stir until all solids are dissolved.
 - Transfer the aqueous solution to a separatory funnel. Cool the funnel in an ice-water bath.
 - Slowly add 5M sodium hydroxide solution to basify the mixture to a pH > 12. This step neutralizes the guanidinium salt to its free base form. Causality: Guanidines are strong bases and require a high pH to be deprotonated and made soluble in organic solvents.
 - Extract the aqueous layer three times with 100 mL portions of dichloromethane (DCM). Combine the organic layers.
 - Wash the combined organic layers once with 100 mL of brine to remove residual water and salts.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent.
- Purification and Final Product:
 - Remove the DCM using a rotary evaporator to yield the crude **cyclohexylguanidine**, which may be an oil or a waxy solid.
 - The product can be purified by recrystallization or precipitation. Dissolve the crude product in a minimal amount of a polar solvent (like diethyl ether) and precipitate by adding a non-polar solvent (like hexanes).
 - Filter the resulting solid and dry under vacuum to obtain pure **cyclohexylguanidine**. An expected yield is approximately 72%.

Experimental Workflow Visualization

The following diagram outlines the complete laboratory workflow for the synthesis of **cyclohexylguanidine**.



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